

Storage and handling recommendations for 4-Ethylcyclohexanamine

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Compound of Interest

Compound Name: 4-Ethylcyclohexanamine

Cat. No.: B1348350

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Technical Support Center: 4-Ethylcyclohexanamine

This guide provides essential information on the proper storage and handling of **4-Ethylcyclohexanamine** to ensure laboratory safety and experimental integrity.

Frequently Asked Questions (FAQs)

Storage

- Q: What are the recommended storage conditions for **4-Ethylcyclohexanamine**?
 - A: It is recommended to store **4-Ethylcyclohexanamine** in a dry, cool, and well-ventilated place.[1][2][3][4][5] Keep containers tightly closed and store them in a corrosives area.[2][4] The general recommendation for amines is to store them at temperatures below 30°C (86°F) to maintain stability.[6] It is also advised to protect the material from direct sunlight.[1]
- Q: What type of containers should be used for storing **4-Ethylcyclohexanamine**?
 - A: Store **4-Ethylcyclohexanamine** in its original, tightly closed container.[1] For amines in general, containers made of high-density polyethylene (HDPE) or glass are suitable as they are non-reactive.[6]

- Q: Are there any materials that are incompatible with **4-Ethylcyclohexanamine**?
 - A: Yes, **4-Ethylcyclohexanamine** is incompatible with strong acids, acid anhydrides, acid chlorides, bases, and strong oxidizing agents.[\[2\]](#)[\[7\]](#)

Handling

- Q: What personal protective equipment (PPE) is required when handling **4-Ethylcyclohexanamine**?
 - A: When handling this chemical, it is essential to wear protective gloves, protective clothing, eye protection, and face protection.[\[1\]](#)[\[3\]](#)[\[7\]](#) In some situations, a face shield, apron, and/or rubber boots may be warranted.[\[7\]](#) For respiratory protection, a NIOSH/MSHA or European Standard EN 149 approved respirator should be used if exposure limits are exceeded or if irritation occurs.[\[2\]](#)
- Q: What are the necessary engineering controls for handling **4-Ethylcyclohexanamine**?
 - A: **4-Ethylcyclohexanamine** should be handled in a well-ventilated area or under a chemical fume hood.[\[2\]](#)[\[3\]](#)[\[4\]](#) Use explosion-proof electrical, ventilating, and lighting equipment.[\[1\]](#)[\[4\]](#) Ensure that eyewash stations and safety showers are located near the workstation.[\[2\]](#)[\[4\]](#)
- Q: What should I do in case of accidental exposure?
 - A:
 - Skin Contact: Immediately take off all contaminated clothing and rinse the skin with plenty of water.[\[1\]](#)[\[5\]](#) Seek immediate medical attention.[\[2\]](#)
 - Eye Contact: Rinse cautiously with water for several minutes, removing contact lenses if present and easy to do so. Continue rinsing for at least 15 minutes and get immediate medical attention.[\[1\]](#)[\[2\]](#)
 - Inhalation: Move the person to fresh air and keep them comfortable for breathing. If respiratory symptoms occur, call a doctor.[\[1\]](#)[\[2\]](#)

- Ingestion: Rinse the mouth with water. Do NOT induce vomiting.[1][2][5] Never give anything by mouth to an unconscious person and seek immediate medical attention.[2]
- Q: How should I handle spills of **4-Ethylcyclohexanamine**?
 - A: In case of a spill, eliminate all ignition sources.[1] Use personal protective equipment and evacuate unnecessary personnel.[2] For containment, you can sweep up and shovel the substance into suitable containers for disposal.[2] After the material has been picked up, ventilate the area and wash the spill site.[8]

Disposal

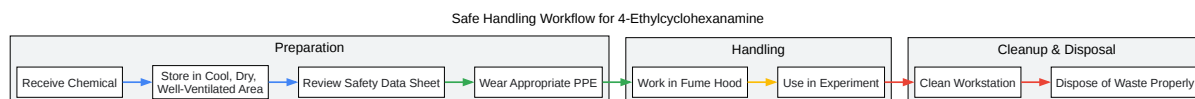
- Q: How should I dispose of **4-Ethylcyclohexanamine** waste?
 - A: Dispose of the contents and container in accordance with local, regional, national, and international regulations.[1]

Quantitative Data Summary

Property	Value	Source
Molecular Formula	C ₈ H ₁₇ N	[9]
Molecular Weight	127.23 g/mol	[9]
Form	Solid	[10]
Storage Temperature	Below 30°C (86°F) is generally recommended for amines.	[6]

Experimental Workflow

Below is a diagram illustrating the safe handling workflow for **4-Ethylcyclohexanamine**.



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Safe handling workflow for **4-Ethylcyclohexanamine**.

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